

cis-1-Chloro-1-butene CAS number 7611-86-1

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Compound of Interest

Compound Name: **cis-1-Chloro-1-butene**

Cat. No.: **B1624030**

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An In-depth Technical Guide on **cis-1-Chloro-1-butene** (CAS 7611-86-1)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document synthesizes publicly available technical information on **cis-1-Chloro-1-butene**. While extensive research has been conducted, detailed, step-by-step experimental protocols for the synthesis and specific reactions of this particular compound are not readily available in the cited literature. The protocols provided are representative examples for the relevant chemical transformations. All laboratory work should be conducted with appropriate safety precautions and after consulting primary literature.

Introduction

cis-1-Chloro-1-butene, systematically named (Z)-1-chlorobut-1-ene, is an organochlorine compound with the CAS Registry Number 7611-86-1. As a vinyl chloride, its chemical reactivity is characterized by the carbon-carbon double bond and the attached chlorine atom, making it a potential building block in organic synthesis. Vinyl halides are valuable intermediates in a variety of coupling reactions, including Suzuki, Stille, and Heck couplings, which are fundamental transformations in the synthesis of complex organic molecules, including pharmaceutical intermediates. This guide provides a summary of its known physicochemical properties, synthesis methods, potential chemical reactivity, and applications, with a focus on its relevance to the field of drug discovery and development.

Physicochemical Properties

The known physical and chemical properties of **cis-1-Chloro-1-butene** are summarized in the table below. Data has been compiled from various chemical databases and literature sources.

Property	Value	Reference(s)
CAS Number	7611-86-1	[1] [2]
IUPAC Name	(Z)-1-chlorobut-1-ene	[2]
Synonyms	cis-1-Chloro-1-butene, (1Z)-1-Chloro-1-butene	[1] [3]
Molecular Formula	C ₄ H ₇ Cl	[1]
Molecular Weight	90.55 g/mol	[1] [2]
Boiling Point	63.55 °C to 68 °C at 760 mmHg	[1]
Melting Point	-96 °C (estimate)	[1]
Density	0.909 g/cm ³	[1]
Refractive Index	1.425	[1]
LogP (Octanol/Water)	2.149	[1]
Vapor Pressure	154 mmHg at 25°C	[1]
SMILES	CC/C=C\Cl	[2]
InChIKey	DUDKKPVINWLFBIA ARJAWSKDSA-N	[1] [2]

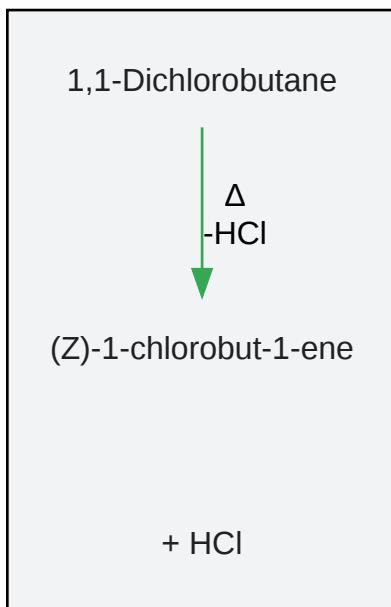
Synthesis and Experimental Protocols

The stereoselective synthesis of (Z)-vinyl chlorides can be challenging. Literature suggests several potential routes to **cis-1-Chloro-1-butene**, although detailed, readily reproducible protocols for this specific molecule are scarce.

Synthesis via Dehydrochlorination

One documented reaction pathway is the gas-phase dehydrochlorination of 1,1-dichlorobutane.

[1] This elimination reaction yields (Z)-1-chlorobut-1-ene and hydrogen chloride.



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Caption: Synthesis of (Z)-1-chlorobut-1-ene via dehydrochlorination.

Synthesis via Reduction of Trichloroalkanes

A convenient and highly stereoselective method for preparing (Z)-1-chloro-1-alkenes involves the mild, room-temperature reduction of 1,1,1-trichloroalkanes with chromium(II) chloride (CrCl_2). While a specific protocol for the butene derivative is not detailed, this general method represents a key synthetic strategy.

Generalized Experimental Protocol: Suzuki-Miyaura Coupling

Vinyl chlorides are competent coupling partners in palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura coupling, which forms a new carbon-carbon bond between an organoboron species and an organic halide, is a cornerstone of modern organic synthesis. Below is a generalized protocol for the Suzuki coupling of a vinyl chloride, which should be adaptable for **cis-1-Chloro-1-butene**.

Reaction: $(Z)\text{-R-CH=CH-Cl} + \text{R}'\text{-B(OH)}_2 \rightarrow (Z)\text{-R-CH=CH-R}'$

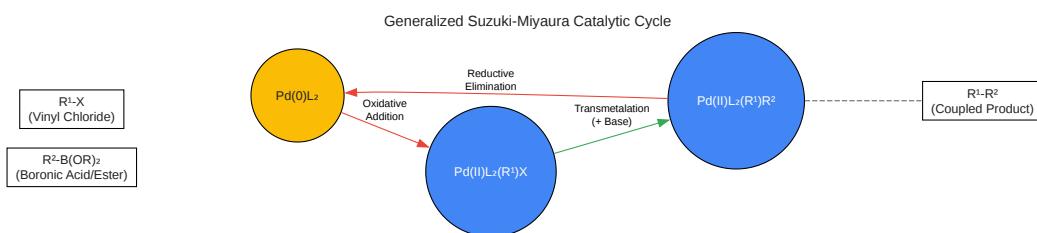
Materials:

- **(Z)-1-Chloro-1-butene** (1.0 mmol, 1.0 equiv)
- **Aryl or Vinyl Boronic Acid** (1.2 mmol, 1.2 equiv)
- **Palladium Catalyst** (e.g., $\text{Pd}(\text{PPh}_3)_4$, 0.03 mmol, 3 mol%)
- **Base** (e.g., K_2CO_3 or Cs_2CO_3 , 2.0 mmol, 2.0 equiv)
- **Solvent** (e.g., 1,4-Dioxane/Water mixture, typically 4:1)

Methodology:

- To a dry Schlenk flask under an inert atmosphere (Argon or Nitrogen), add the boronic acid (1.2 mmol), the base (2.0 mmol), and the palladium catalyst (0.03 mmol).
- Evacuate and backfill the flask with the inert gas three times.
- Add the solvent system (e.g., 4 mL of dioxane and 1 mL of water) via syringe.
- Stir the mixture at room temperature for 15 minutes to ensure dissolution and pre-activation of the catalyst.
- Add **cis-1-Chloro-1-butene** (1.0 mmol) to the reaction mixture via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-100 °C) and monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature and dilute with an organic solvent like ethyl acetate.
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate or magnesium sulfate.
- Filter the mixture and concentrate the solvent under reduced pressure.

- Purify the crude product by silica gel column chromatography to yield the desired coupled product.[4]



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Caption: Generalized catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Applications in Research and Drug Development

While specific examples detailing the use of **cis-1-Chloro-1-butene** in the synthesis of an FDA-approved drug are not prominent in the literature, its structural motif is of significant interest. Chlorinated organic molecules are widely utilized in medicinal chemistry.

A Chinese patent indicates that compounds of the class "cis-1-halo-2-chloroalkene" can serve as versatile intermediates for preparing polysubstituted aromatic hydrocarbons and Z-trisubstituted alkenes. The patent highlights their utility in synthesizing pharmaceutical intermediates and natural products, and specifically mentions the development of a new synthetic route to Vitamin A. This suggests that **cis-1-Chloro-1-butene**, as a member of this class, holds potential as a precursor for complex molecular architectures relevant to drug discovery.

The ability of vinyl halides to participate in stereoretentive cross-coupling reactions means that the *cis* geometry of the double bond can be transferred to a more complex product, which is a critical consideration in the synthesis of stereochemically defined drug candidates.

Toxicological and Safety Information

A specific Safety Data Sheet (SDS) for **cis-1-Chloro-1-butene** (CAS 7611-86-1) is not readily available. The following information is based on data for related isomers such as 1-chloro-2-butene and should be treated as a guideline only. A thorough risk assessment should be conducted before handling.

- Physical Hazards: The compound is expected to be a highly flammable liquid and vapor. Vapors may form explosive mixtures with air.
- Health Hazards: Expected to be harmful if swallowed or inhaled and may cause skin and eye irritation or burns. Vinyl chlorides as a class can have varying toxicological profiles, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, is essential.
- Handling: All manipulations should be performed in a well-ventilated fume hood. Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and take precautionary measures against static discharge.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.

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